

Promethium-147 production from uranium fission products

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Promethium-147

Cat. No.: B1221622

[Get Quote](#)

An In-depth Technical Guide to the Production of **Promethium-147** from Uranium Fission Products

Abstract

Promethium-147 (Pm-147), a rare earth element with no stable isotopes, is a valuable radioisotope primarily utilized for its properties as a pure beta emitter.[1] Its applications range from long-life nuclear batteries for space and medical devices to industrial thickness gauging and luminous paints.[2][3][4] Historically and currently, the most significant source of Pm-147 is as a fission product from the irradiation of nuclear fuel, such as uranium-235, in nuclear reactors.[2][5] The isolation and purification of Pm-147 from spent nuclear fuel presents a considerable radiochemical challenge due to the complex mixture of fission products and the chemical similarity of promethium to other lanthanides and trivalent actinides. This guide provides a detailed technical overview of the production of Pm-147 from uranium fission products, focusing on the quantitative aspects of its formation and the experimental protocols for its separation and purification. It is intended for researchers, scientists, and professionals in drug development and related fields who require a comprehensive understanding of this process.

Introduction: The Significance of Promethium-147

Promethium was first produced and definitively characterized in 1945 at Oak Ridge National Laboratory (ORNL) by Jacob Marinsky, Lawrence Glendenin, and Charles Coryell.[5][6] They successfully isolated isotopes 147 and 149 from the fission products of uranium fuel irradiated

in a graphite reactor.[6] Among its 38 known isotopes, Pm-147 is the most utilized due to its favorable characteristics: a half-life of 2.62 years and decay via pure low-energy beta emission, with negligible accompanying gamma radiation.[1][7][8]

These properties make it a relatively safe and reliable power source for applications where long-term, maintenance-free operation is critical, such as in cardiac pacemakers and space probes.[2][7] Because natural promethium is exceedingly scarce, it is synthesized, most commonly by harvesting it from the byproducts of nuclear fission.[2][5]

Formation of Promethium-147 in Uranium Fission

Promethium-147 is a direct product of the nuclear fission of fissile materials like uranium-235 (U-235) and plutonium-239 (Pu-239).[2] When a U-235 nucleus captures a thermal neutron, it splits into two smaller nuclei, releasing energy and additional neutrons. This process creates a wide array of fission products, including the mass 147 isobar chain which decays to Pm-147. The cumulative fission yield is a critical parameter that quantifies the number of Pm-147 atoms produced per fission event.

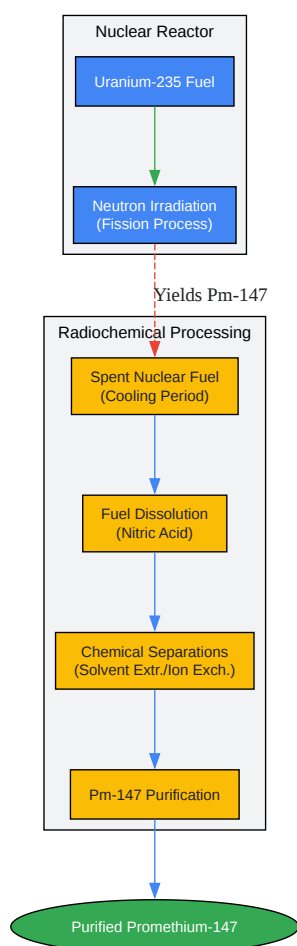
Data Presentation: Pm-147 Properties and Fission Yield

The following table summarizes the key radiological properties of **Promethium-147** and its cumulative fission yield from various fissile materials.

Property	Value	Reference
Half-life	2.62 years	[1] [7] [8]
Decay Mode	Beta (β^-) Emission	[1] [8]
Max. Beta Energy	224.5 keV	[1] [9]
Avg. Beta Energy	~62 keV	[1] [9]
Cumulative Fission Yield (U-235, thermal)	2.25%	[6]
Cumulative Fission Yield (U-238, fast)	2.53%	[10]
Cumulative Fission Yield (Pu-239, thermal)	2.04%	[10]

Overall Workflow for Recovery from Spent Nuclear Fuel

The recovery of Pm-147 from spent nuclear fuel is a multi-stage process that begins after the irradiated fuel is removed from the reactor and allowed to cool. This process involves the chemical separation of hundreds of different isotopes present in the fuel. The main challenge lies in separating Pm-147 from other rare earth elements, which exhibit nearly identical chemical behaviors.[\[2\]](#)[\[11\]](#)



[Click to download full resolution via product page](#)

Overall workflow for Pm-147 production from uranium fuel.

Detailed Experimental Protocols for Separation and Purification

The separation of promethium from a complex mixture of fission products requires a sequence of robust chemical processes. These typically involve solvent extraction and ion exchange chromatography.

Head-End Processing: Fuel Dissolution and Initial Separations

After a sufficient cooling period to allow short-lived isotopes to decay, the spent nuclear fuel is dissolved, typically in hot nitric acid. The first major chemical step is the separation of the bulk

uranium and plutonium. This is commonly achieved using the PUREX (Plutonium and Uranium Recovery by Extraction) process, which employs a solvent extraction method with tributyl phosphate (TBP) to separate U and Pu from the fission products and minor actinides, which remain in the acidic aqueous phase.[\[12\]](#)[\[13\]](#)

Solvent Extraction Methodologies

Solvent extraction, or liquid-liquid extraction, is a cornerstone of radiochemical processing. It relies on the differential partitioning of elements between two immiscible liquid phases (typically an aqueous acid phase and an organic solvent phase).

Experimental Protocol: Counter-Current Extraction with Tributyl Phosphate (TBP) A process for purifying promethium from other rare earths involves continuous counter-current extraction using 100% TBP as the organic solvent and nitric acid of 12 N or higher concentration as the aqueous phase.[\[14\]](#)

- **Feed Preparation:** The mixed fission product rare earths are prepared in a highly concentrated nitric acid solution (≥ 12 N).
- **Extraction:** The aqueous feed is introduced into a multi-stage counter-current extractor where it flows against a stream of 100% TBP. Elements with higher distribution coefficients will preferentially move into the organic phase.
- **Separation:** Due to slight differences in their ionic radii, the lanthanides can be separated. Samarium and heavier lanthanides are more readily extracted into the TBP than promethium, while neodymium and lighter lanthanides are less extractable.[\[14\]](#) A single-stage separation factor of approximately 1.9 between adjacent rare earth elements can be achieved.[\[14\]](#)
- **Stripping:** The promethium-rich fraction in the organic phase is then "stripped" back into an aqueous phase using a dilute nitric acid solution.
- **Multi-Cycle Process:** To achieve high purity, two cycles are typically required. The first cycle separates promethium from neodymium and lighter elements, and the second cycle removes samarium and heavier elements.[\[14\]](#)

Data Presentation: Lanthanide Separation Factors in TBP System

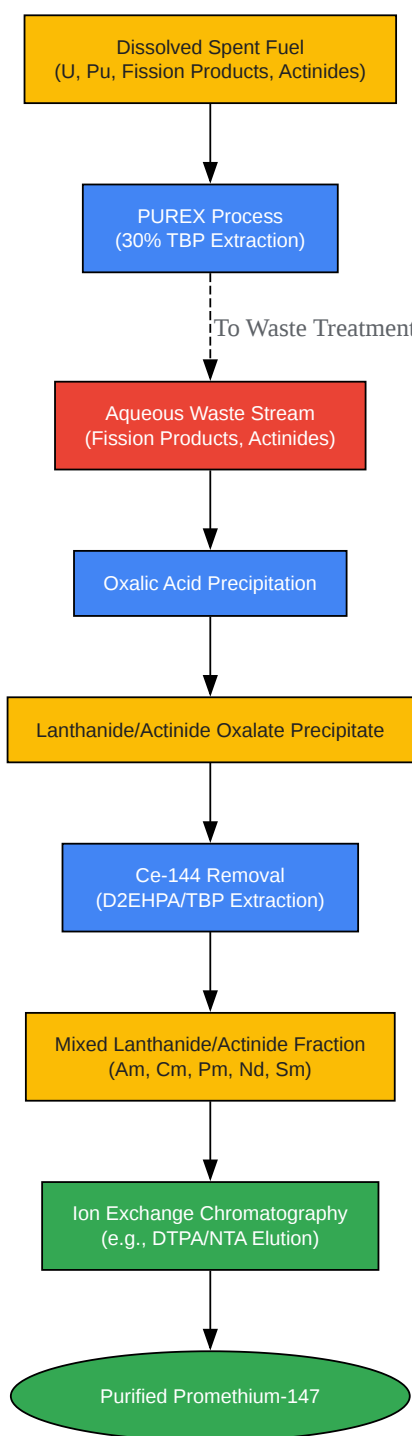
Element	Distribution Coefficient (in 12 N HNO ₃)	Separation Factor (vs. Pm)
Neodymium (Nd)	0.43	1.91 (Pm/Nd)
Promethium (Pm)	0.82	1.00
Samarium (Sm)	1.55	1.89 (Sm/Pm)

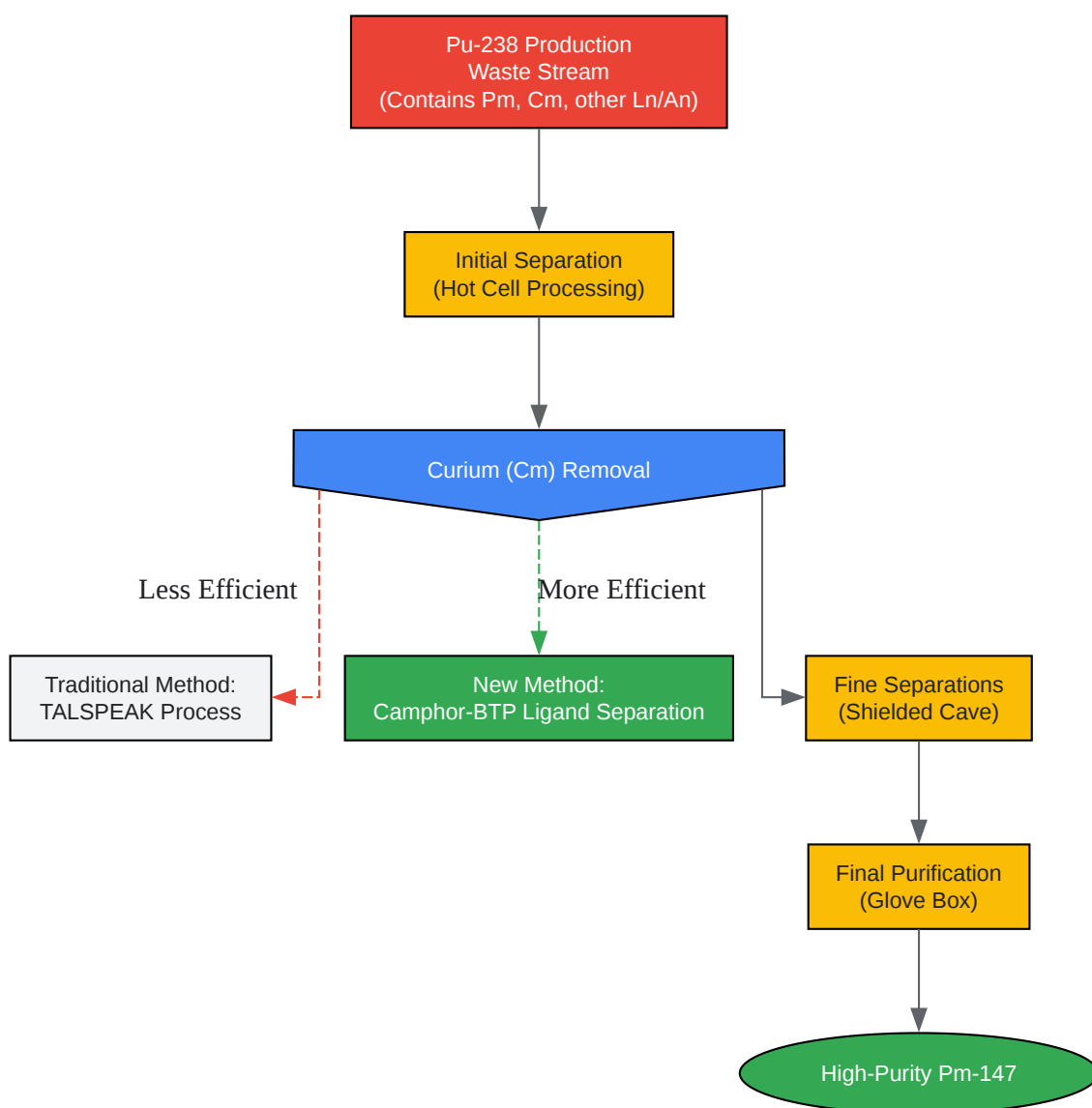
“

Data sourced from a 1965 Oak Ridge National Laboratory report.[\[14\]](#)

Ion Exchange and Extraction Chromatography

Ion exchange chromatography is a powerful technique for separating ions and polar molecules based on their affinity to an ion exchanger.[\[15\]](#) It is particularly effective for the challenging separation of individual lanthanide elements.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. trace.tennessee.edu [trace.tennessee.edu]
- 2. The Promethium (Pm) Market | SFA (Oxford) [sfa-oxford.com]

- 3. Promethium - Element information, properties and uses | Periodic Table [periodic-table.rsc.org]
- 4. radiacode.com [radiacode.com]
- 5. Promethium - Wikipedia [en.wikipedia.org]
- 6. Promethium: To Strive, to Seek, to Find and Not to Yield - PMC [pmc.ncbi.nlm.nih.gov]
- 7. fiveable.me [fiveable.me]
- 8. radiacode.com [radiacode.com]
- 9. osti.gov [osti.gov]
- 10. atom.kaeri.re.kr [atom.kaeri.re.kr]
- 11. Promethium and samarium separations: Insight to the recycling of spent nuclear fuel waste - American Chemical Society [acs.digitellinc.com]
- 12. Chemical study on the separation and purification of promethium-147 (Journal Article) | ETDEWEB [osti.gov]
- 13. inis.iaea.org [inis.iaea.org]
- 14. PURIFICATION OF PROMETHIUM BY LIQUID-LIQUID EXTRACTION (Technical Report) | OSTI.GOV [osti.gov]
- 15. ocw.mit.edu [ocw.mit.edu]
- To cite this document: BenchChem. [Promethium-147 production from uranium fission products]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1221622#promethium-147-production-from-uranium-fission-products]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com